

# An In-depth Technical Guide to N-carbobenzyloxy-L-glutamic acid $\gamma$ -benzyl ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Glu(OBzl)-OH

Cat. No.: B3021790

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## Introduction

N-carbobenzyloxy-L-glutamic acid  $\gamma$ -benzyl ester, also known by synonyms such as **Z-Glu(OBzl)-OH** and 5-Benzyl N-(benzyloxycarbonyl)-L-glutamate, is a pivotal derivative of L-glutamic acid. In this molecule, the amine group is protected by a carbobenzyloxy (Cbz or Z) group, and the side-chain (gamma) carboxylic acid is protected as a benzyl ester. This dual protection makes it an exceptionally valuable building block for researchers and professionals in peptide synthesis, polymer chemistry, and drug development. Its structure allows for the selective formation of peptide bonds at the  $\alpha$ -carboxyl group while preventing unwanted side reactions at the nucleophilic amine and the  $\gamma$ -carboxyl functional groups.

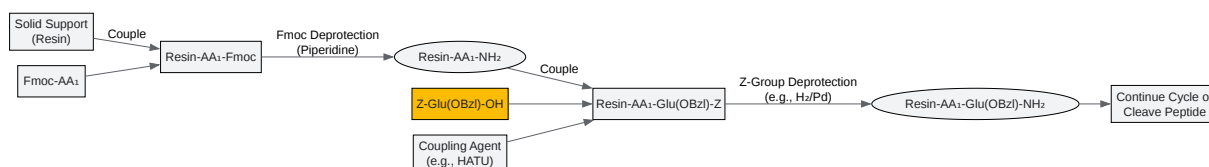
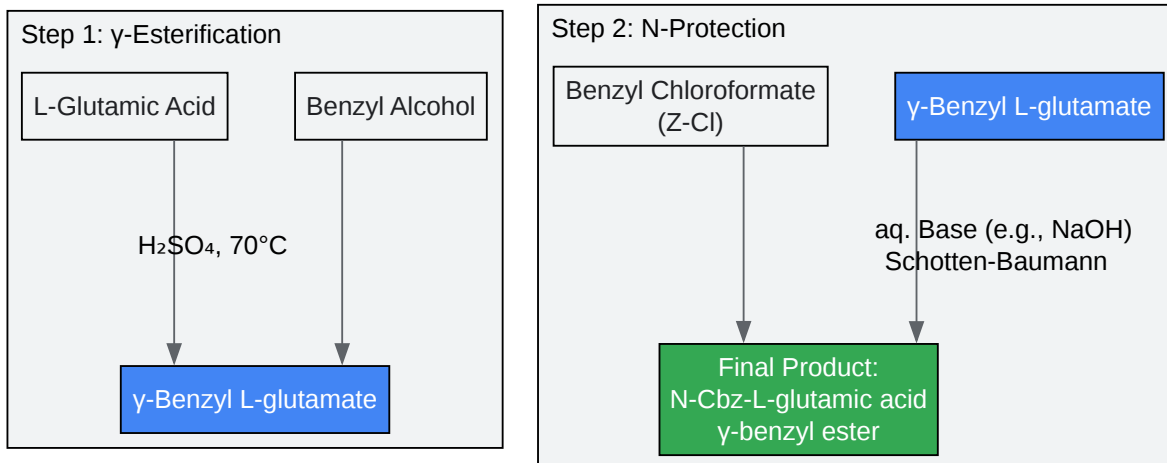
## Core Physicochemical Properties

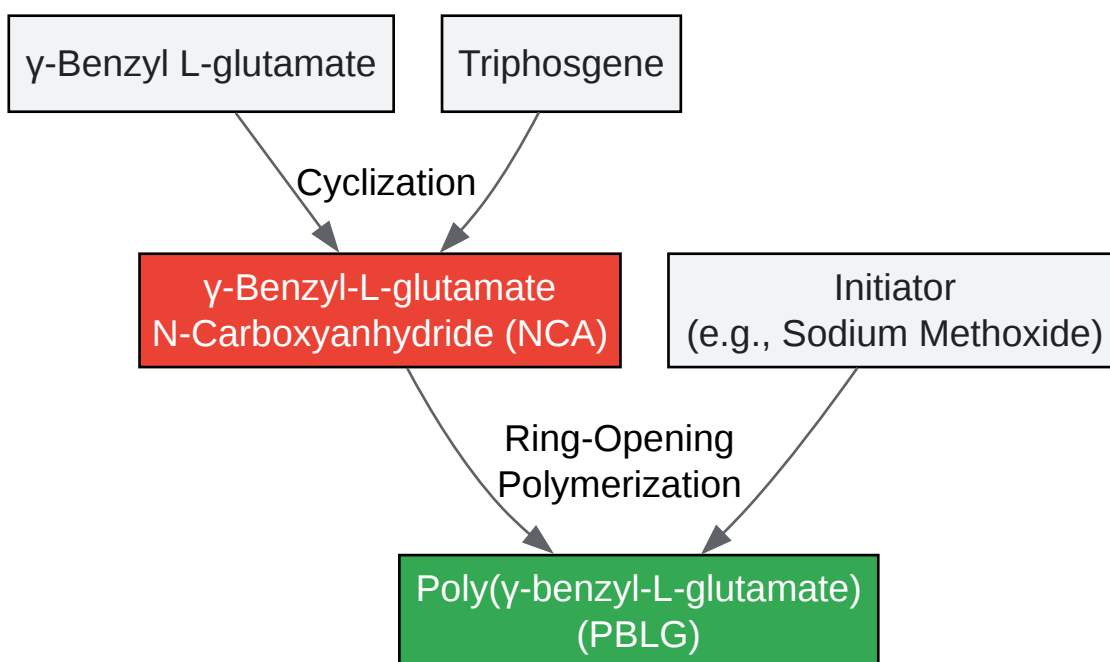
N-carbobenzyloxy-L-glutamic acid  $\gamma$ -benzyl ester is a white crystalline solid. Its protective groups enhance its solubility in organic solvents, facilitating its use in various synthetic applications. Key quantitative properties are summarized below.

Property	Value	Reference
CAS Number	5680-86-4	
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>6</sub>	
Molecular Weight	371.39 g/mol	
Melting Point	74 - 78 °C	
Boiling Point	594.3 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[1]
Optical Rotation	[α] <sub>20/D</sub> : -7.0 to -10.0° (c=2.5, EtOH)	
Solubility	Soluble in ethanol; Insoluble in water.	[1]

## Synthesis and Manufacturing

The synthesis of N-carbobenzyloxy-L-glutamic acid γ-benzyl ester is a multi-step process that requires careful protection of the functional groups of L-glutamic acid. A common strategy involves the initial selective esterification of the γ-carboxyl group, followed by the protection of the α-amino group.





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## References

- 1. echemi.com [echemi.com]
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### Contact

Address: 3281 E Guasti Rd

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